

Proper Disposal of Methyl 2-hydroxytricosanoate: A Safety and Operations Guide

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Compound of Interest

Compound Name: Methyl 2-hydroxytricosanoate

Cat. No.: B186529

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This document provides essential safety and logistical information for the proper disposal of **Methyl 2-hydroxytricosanoate** (CAS No. 118745-41-8). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining compliance with standard laboratory safety protocols.

Hazard Assessment and Safety Summary

Methyl 2-hydroxytricosanoate is a hydroxylated fatty acid methyl ester.^[1] While one Safety Data Sheet (SDS) from a supplier indicates that the pure, solid substance is not classified as hazardous according to the Globally Harmonized System (GHS), another supplier document advises that the material should be considered hazardous until further information is available.^[1] This discrepancy necessitates a cautious approach to its handling and disposal.

It is crucial to distinguish between the pure compound and solutions. Solutions of **Methyl 2-hydroxytricosanoate**, for instance in chloroform, will carry the hazards of the solvent, which can be significant.^[2] Chloroform is toxic if inhaled, suspected of causing cancer, and can damage organs through prolonged exposure.^[2]

Therefore, it is imperative to handle **Methyl 2-hydroxytricosanoate** with care, utilizing appropriate personal protective equipment (PPE) and working in a well-ventilated area.

Quantitative Data from Supplier Information

Parameter	Information	Source
CAS Number	118745-41-8	Cayman Chemical
GHS Pictograms	None (for pure solid)	Cayman Chemical
Hazard Statements	None (for pure solid)	Cayman Chemical
Signal Word	None (for pure solid)	Cayman Chemical

Note: The absence of formal hazard classifications for the pure solid should be treated with caution, and a risk-based approach to handling and disposal is recommended.

Detailed Disposal Protocol

The disposal of **Methyl 2-hydroxytricosanoate** should be managed with the prudence accorded to all laboratory chemicals, especially given the advisory to consider it potentially hazardous.

Step 1: Waste Identification and Segregation

- Characterize the Waste: Determine if the waste is the pure solid form of **Methyl 2-hydroxytricosanoate** or a solution. Identify all other constituents in the waste stream.
- Segregate Waste: Do not mix **Methyl 2-hydroxytricosanoate** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.

Step 2: Personal Protective Equipment (PPE)

- Before handling the waste, all personnel must wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles.
 - A laboratory coat.

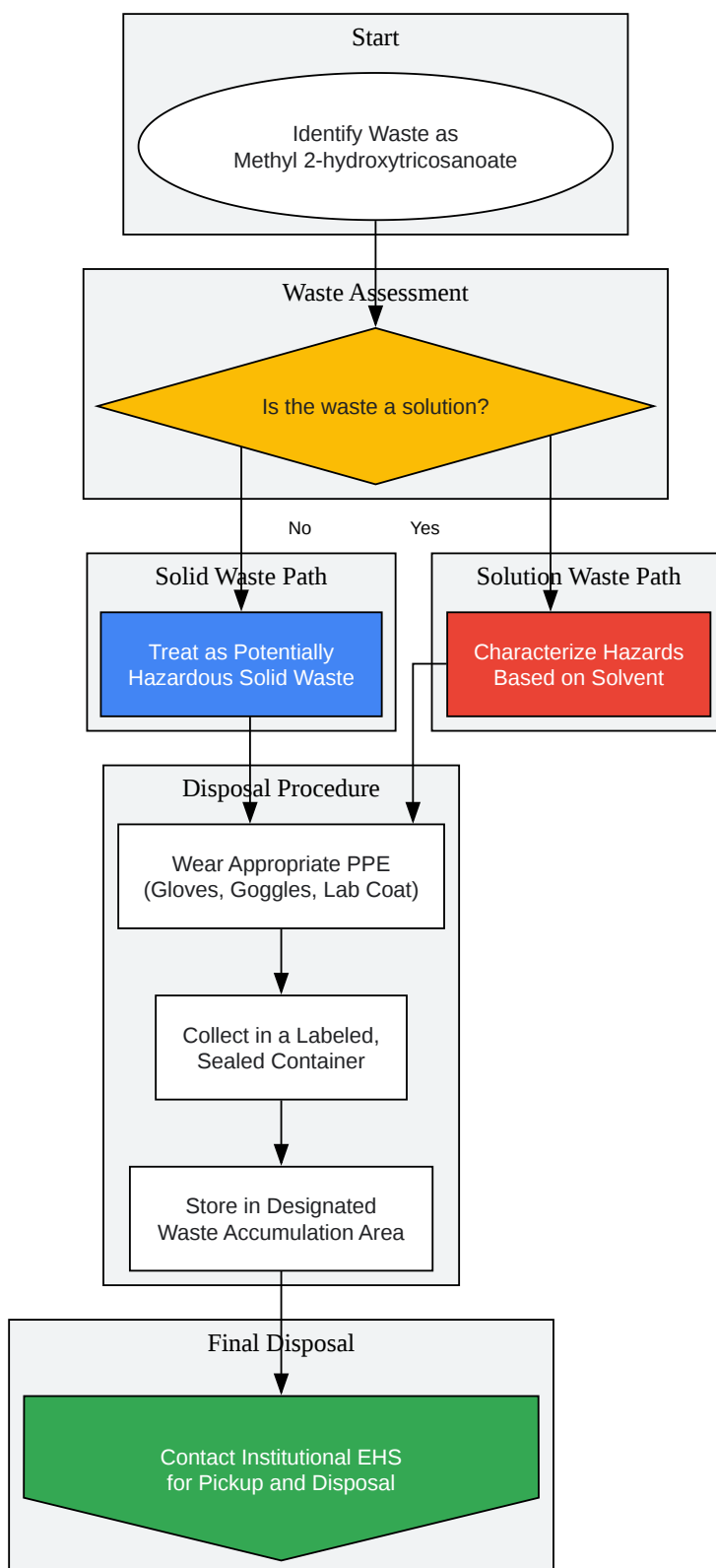
Step 3: Waste Collection and Storage

- **Container:** Collect the waste in a designated, properly labeled, and securely sealed container. The container must be compatible with the chemical properties of the waste.
- **Labeling:** The label should clearly state "**Methyl 2-hydroxytricosanoate** Waste" and include the CAS number (118745-41-8). If it is a solution, the solvent and its concentration must also be clearly indicated.
- **Storage:** Store the waste container in a designated satellite accumulation area for chemical waste.

Step 4: Arranging for Disposal

- **Contact EHS:** Notify your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste.
- **Provide Information:** Be prepared to provide the EHS office with the full characterization of the waste.

Disposal Decision Workflow



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Caption: Disposal workflow for **Methyl 2-hydroxytricosanoate**.

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References

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- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Proper Disposal of Methyl 2-hydroxytricosanoate: A Safety and Operations Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b186529#methyl-2-hydroxytricosanoate-proper-disposal-procedures>]

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